

# An In-depth Technical Guide to the Safe Handling of Nickel Chlorate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nickel chlorate

Cat. No.: B1220523

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **nickel chlorate** ( $\text{Ni}(\text{ClO}_3)_2$ ) is readily available in public domains. This guide has been compiled by extrapolating data from the safety data sheets of related compounds, primarily nickel chloride ( $\text{NiCl}_2$ ), and the known hazardous properties of inorganic chlorates. **Nickel chlorate** is a strong oxidizing agent and a toxic nickel compound; therefore, it must be handled with extreme caution. The information herein should be used as a guideline and supplemented with a thorough risk assessment before any handling.

## Introduction

**Nickel chlorate** is a greenish-yellow crystalline solid with the chemical formula  $\text{Ni}(\text{ClO}_3)_2$ .<sup>[1]</sup> It is a powerful oxidizing agent due to the presence of the chlorate ion and carries the toxicological risks associated with soluble nickel compounds.<sup>[1]</sup> This combination of hazards necessitates stringent safety protocols for its handling, storage, and disposal to protect laboratory personnel and the environment. This technical guide provides a comprehensive overview of the known and extrapolated safety data for **nickel chlorate**, detailed handling procedures, and emergency protocols.

## Hazard Identification and Classification

While a specific GHS classification for **nickel chlorate** is not available, based on the properties of nickel chloride and inorganic chlorates, it can be anticipated to fall under the following

hazard categories:

- Oxidizing Solids: Category 1 or 2.
- Acute Toxicity (Oral, Inhalation, Dermal): Likely Category 3 or 4.
- Skin Corrosion/Irritation: Category 2.
- Serious Eye Damage/Eye Irritation: Category 1 or 2.
- Respiratory or Skin Sensitization: Category 1.
- Germ Cell Mutagenicity: Category 2.
- Carcinogenicity: Category 1A or 1B (inhalation).
- Reproductive Toxicity: Category 1B.
- Specific Target Organ Toxicity (Repeated Exposure): Category 1 (lungs).
- Hazardous to the Aquatic Environment (Acute and Chronic): Category 1.

## Quantitative Data Summary

The following tables summarize the available and extrapolated quantitative data for **nickel chlorate**.

### Table 1: Physical and Chemical Properties

Property	Value	Source/Comment
Chemical Formula	Ni(ClO <sub>3</sub> ) <sub>2</sub>	[1]
Appearance	Greenish-yellow crystalline solid	[1]
Molar Mass	225.59 g/mol	Calculated
Melting Point	Not available	Decomposes upon heating.
Boiling Point	Not applicable	Decomposes.
Solubility	Soluble in water.	Assumed based on other nickel salts.

## Table 2: Toxicological Data (Extrapolated from Nickel Chloride)

Parameter	Value	Species	Route	Source
LD50 (Oral)	105 - 186 mg/kg	Rat	Oral	[2][3]
LC50 (Inhalation)	No specific data available for nickel chlorate. Assumed to be highly toxic.	-	Inhalation	-
Carcinogenicity	Known or suspected human carcinogen by inhalation.	Human	Inhalation	[2][4]
Skin Sensitization	May cause an allergic skin reaction ("nickel itch").	Human	Dermal	[5]
Respiratory Sensitization	May cause allergy or asthma-like symptoms if inhaled.	Human	Inhalation	[5][6]

**Table 3: Occupational Exposure Limits (Based on Nickel, Soluble Compounds)**

Organization	Limit	Notes
OSHA (PEL)	1 mg/m <sup>3</sup> (as Ni)	8-hour TWA
ACGIH (TLV)	0.1 mg/m <sup>3</sup> (inhalable fraction, as Ni)	8-hour TWA
NIOSH (REL)	0.015 mg/m <sup>3</sup> (as Ni)	10-hour TWA

## Experimental Protocols: Safe Handling and Storage

Given the hazardous nature of **nickel chlorate**, the following detailed protocols must be strictly adhered to.

### Personal Protective Equipment (PPE)

A mandatory PPE ensemble for handling **nickel chlorate** includes:

- Eye and Face Protection: Chemical safety goggles and a full-face shield.[\[6\]](#)
- Skin Protection: A flame-retardant lab coat, chemical-resistant gloves (e.g., nitrile), and full-body coverage.
- Respiratory Protection: A NIOSH-approved respirator with a particulate filter is required for handling the solid. For situations with potential for aerosol generation, a supplied-air respirator should be used.[\[6\]](#)

### Engineering Controls

- All handling of **nickel chlorate** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[6\]](#)
- The work area should be equipped with an emergency eyewash station and a safety shower.[\[5\]](#)
- Use spark-proof tools and equipment.

### Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the fume hood is functioning properly. The work area should be clear of all combustible materials, including paper, wood, and organic solvents.
- Weighing and Transfer: Use non-sparking spatulas and tools for transferring the solid. Minimize the creation of dust.

- **Solution Preparation:** When dissolving in a solvent, add the **nickel chlorate** slowly to the solvent. Be aware that reactions with certain solvents can be vigorous.
- **Heating:** Avoid heating **nickel chlorate** as it can decompose violently, releasing oxygen and potentially chlorine gas.<sup>[1][7]</sup>
- **Decontamination:** After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all surfaces and equipment.

## Storage

- Store **nickel chlorate** in a cool, dry, well-ventilated area away from direct sunlight and heat sources.
- It must be segregated from combustible materials, organic compounds, reducing agents, and strong acids.<sup>[8]</sup>
- Use tightly sealed, non-metallic containers for storage.

## Emergency Procedures

### Spills

- Evacuate the area immediately.
- Do not attempt to clean up a spill without the appropriate PPE.
- For small spills of solid material, carefully sweep up the material without creating dust and place it in a designated, labeled waste container.
- For larger spills, contact the institution's environmental health and safety department.
- Do not use combustible materials like paper towels for cleanup.

### Fire

- **Nickel chlorate** is not combustible but will accelerate the burning of other materials.

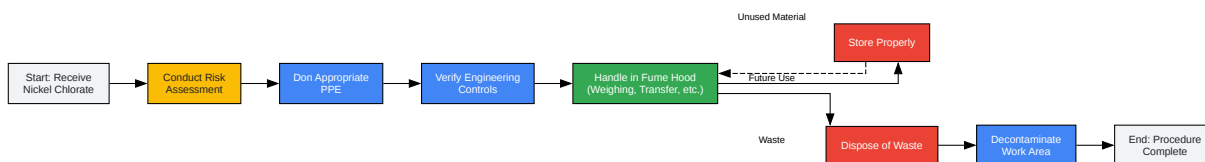
- In case of a fire involving **nickel chlorate**, use a water spray to cool surrounding containers and control the fire. Do not use dry chemical extinguishers that may be incompatible.
- Firefighters must wear self-contained breathing apparatus.

## First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[6]
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[6]

## Visualizations

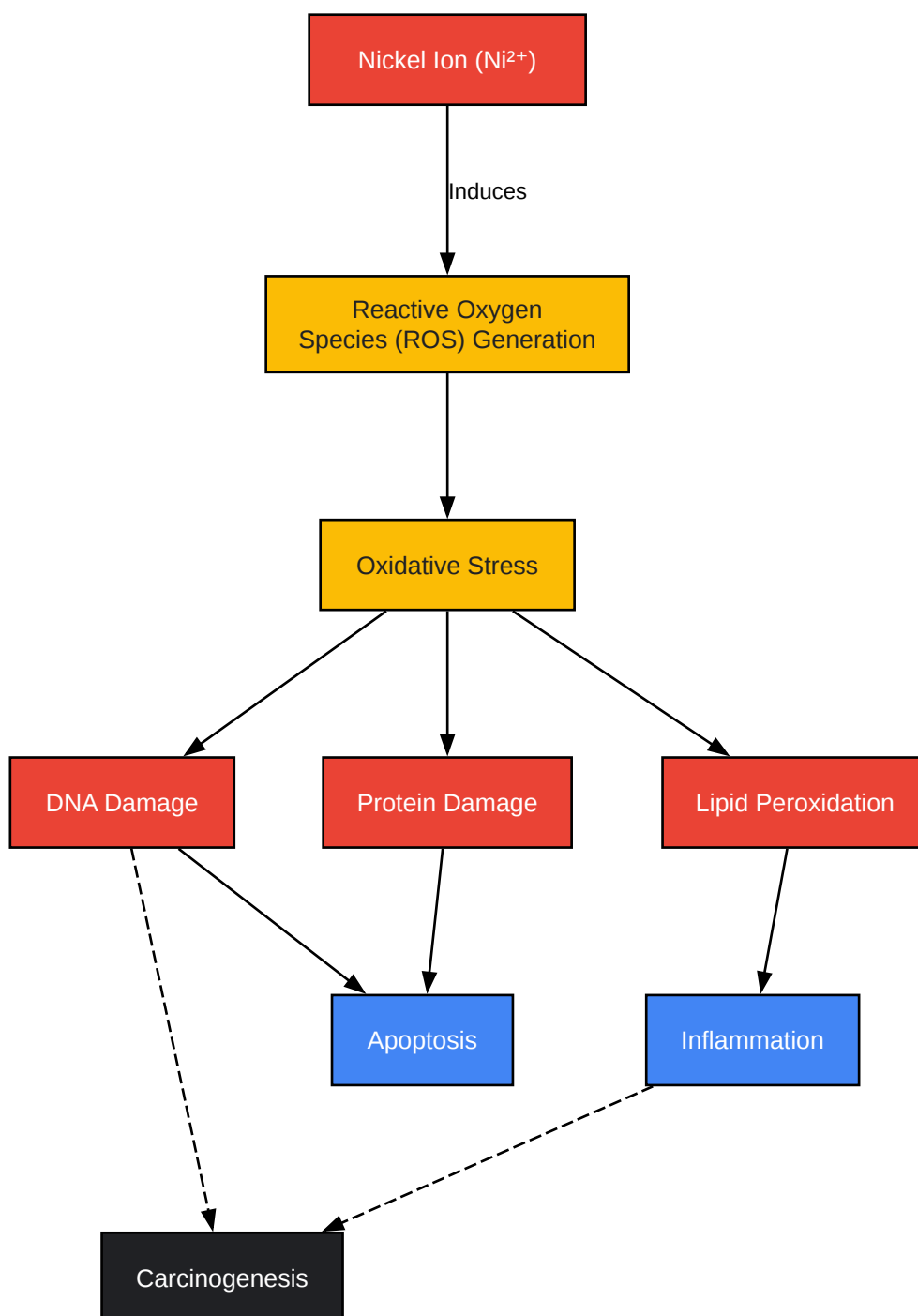
### Logical Workflow for Safe Handling of Nickel Chlorate



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **nickel chlorate**.

## Signaling Pathway of Nickel Toxicity (Simplified)



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. Buy Nickel chlorate | 67952-43-6 [smolecule.com]
- 2. bpb-us-e2.wpmucdn.com [bpb-us-e2.wpmucdn.com]
- 3. fishersci.com [fishersci.com]
- 4. sds.mcmaster.ca [sds.mcmaster.ca]
- 5. nj.gov [nj.gov]
- 6. carlroth.com:443 [carlroth.com:443]
- 7. brainly.com [brainly.com]
- 8. chemicals.co.uk [chemicals.co.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Nickel Chlorate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220523#nickel-chlorate-safety-data-sheet-and-handling]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)